

# Core Identification: CAS Number and IUPAC Name

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## Compound of Interest

Compound Name: Benzylacetone

Cat. No.: B032356

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**Benzylacetone**, a significant compound in various scientific fields, is identified by the following:

- CAS Number: 2550-26-7[1][2][3][4]
- Preferred IUPAC Name: 4-phenylbutan-2-one[1][5][6]

Other synonyms for this compound include 4-Phenyl-2-butanone, Methyl 2-phenylethyl ketone, and Methyl phenethyl ketone.[1][7]

## Physicochemical Properties

**Benzylacetone** is a colorless to pale yellow liquid characterized by a sweet, floral odor.[5][6][8]

It is a volatile component found naturally in cocoa and certain flowers like coyote tobacco (*Nicotiana attenuata*).[1][5] The key quantitative properties of **benzylacetone** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O
Molar Mass	148.205 g·mol <sup>-1</sup> <a href="#">[1]</a>
Density	0.989 g/mL at 25 °C <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Melting Point	-13 °C <a href="#">[1]</a> <a href="#">[5]</a>
Boiling Point	235 °C <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Flash Point	98 °C (209 °F) <a href="#">[5]</a> <a href="#">[9]</a>
Refractive Index	n <sub>20/D</sub> 1.512 <a href="#">[5]</a> <a href="#">[8]</a>
Water Solubility	Practically insoluble <a href="#">[8]</a> <a href="#">[9]</a>
Solubility in Organics	Miscible with chloroform, methanol, and other organic solvents <a href="#">[5]</a> <a href="#">[6]</a>
Vapor Pressure	0.0386 hPa at 20 °C <a href="#">[5]</a>

## Synthesis and Experimental Protocols

The most common and well-documented method for synthesizing **benzylacetone** is a two-step process. This involves an initial aldol condensation to form benzylideneacetone, followed by selective hydrogenation of the carbon-carbon double bond.[\[10\]](#)

### Step 1: Synthesis of Benzylideneacetone via Claisen-Schmidt Condensation

This reaction involves the condensation of benzaldehyde with acetone in the presence of a base catalyst.[\[11\]](#)[\[12\]](#)

Experimental Protocol:

- **Reaction Setup:** In a flask equipped with a mechanical stirrer, combine 420 g (4.0 moles) of freshly distilled benzaldehyde and 635 g (11.0 moles) of acetone.[\[13\]](#) A large excess of acetone is used to minimize the formation of the dibenzalacetone byproduct.[\[13\]](#) Add 400 mL of water to the mixture.[\[13\]](#)

- **Catalyst Addition:** While stirring and cooling the mixture in a water bath, slowly add 100 mL of a 10% aqueous sodium hydroxide solution.[13] The rate of addition should be controlled to maintain the reaction temperature between 25-31 °C.[13] This addition typically takes 30 to 60 minutes.[13]
- **Reaction:** Continue stirring the mixture at room temperature for approximately 2.5 hours.[13] A pale yellow precipitate of benzylideneacetone will form.[14]
- **Workup and Isolation:** Neutralize the mixture by adding dilute hydrochloric acid until it is acidic to litmus paper.[13] Separate the two layers that form. The upper layer is the product. Extract the lower aqueous layer with benzene and combine the extract with the product layer.[13] Wash the combined organic solution with water.[13]
- **Purification:** Remove the benzene by distillation. The crude benzylideneacetone can then be purified by recrystallization or distillation under reduced pressure.[13]

## Step 2: Hydrogenation of Benzylideneacetone to Benzylacetone

This step involves the selective reduction of the alkene double bond in benzylideneacetone.

Experimental Protocol:

- **Reaction Setup:** In a reaction vessel suitable for hydrogenation, place 480 g of benzylideneacetone, 1100 mL of 95% ethanol, 48 g of Raney Ni catalyst, and a small amount of acetic acid.[5]
- **Hydrogenation:** Stir the mixture and introduce hydrogen gas at atmospheric pressure.[5] Maintain the reaction temperature between 48-50 °C.[5] Continue the reaction until the theoretical amount of hydrogen has been absorbed, which typically takes 4-5 hours.[5]
- **Workup and Isolation:** After the reaction is complete, filter the mixture to remove the Raney Ni catalyst.[5]
- **Purification:** Evaporate the ethanol from the filtrate.[5] The resulting residue is then distilled under reduced pressure to yield pure **benzylacetone**, which is collected at 123-125 °C at a pressure of 2.67 kPa.[5] This procedure can yield up to 95.7% of the final product.[5]

## Applications in Research and Drug Development

**Benzylacetone**'s unique chemical structure makes it a valuable compound for various applications in scientific research and pharmaceutical development.

- **Pharmaceutical Intermediate:** It serves as a key intermediate in the synthesis of more complex molecules.<sup>[5][15][16]</sup> Notably, it is a precursor in the synthesis of the anticoagulant drug Warfarin.<sup>[7][17]</sup> The benzene ring and ketone group in its structure allow for various chemical modifications, such as the introduction of amino and hydroxyl groups, to create derivatives with specific biological activities.<sup>[15]</sup>
- **Bioactivity and Drug Discovery:** Research has shown that **benzylacetone** and its derivatives possess sedative properties.<sup>[5][18]</sup> A study on mice demonstrated that inhaled **benzylacetone** reduces locomotor activity, suggesting its potential as a lead compound for developing new hypnotic and sedative agents.<sup>[18]</sup> Quantitative structure-activity relationship (QSAR) studies have been conducted to identify the key structural features responsible for this sedative effect.<sup>[18]</sup> Some derivatives have also shown inhibitory properties against both Gram-positive and Gram-negative bacteria, indicating potential for the development of new antibacterial drugs.<sup>[15]</sup>
- **Chemical Synthesis:** In organic synthesis, **benzylacetone** is used in reactions such as Michael additions, Wittig reactions, and aldol condensations to build more complex molecular architectures.<sup>[15]</sup> It is also used in the preparation of 4-oxocyclohexanecarbaldehyde derivatives.<sup>[8]</sup>
- **Other Applications:** Beyond the pharmaceutical field, **benzylacetone** is utilized as an attractant for melon flies (*Bactrocera cucurbitae*), making it useful in pest management.<sup>[1][5]</sup> Due to its pleasant aroma, it is also a common ingredient in perfumes and as an odorant in soaps.<sup>[1][5][8]</sup>

## Visualized Synthesis Workflow

The following diagram illustrates the two-step synthesis pathway of **benzylacetone** from benzaldehyde and acetone.



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Caption: Two-step synthesis of **benzylacetone**.

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